

Application Note: Quantification of Terbuthylazine and its Metabolites in Environmental Samples

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Compound of Interest

Compound Name: *Terbuthylazine*

Cat. No.: *B1195847*

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Abstract

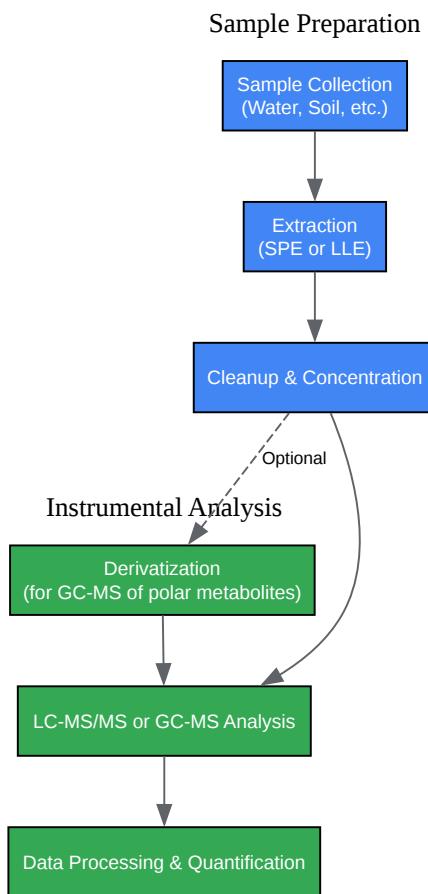
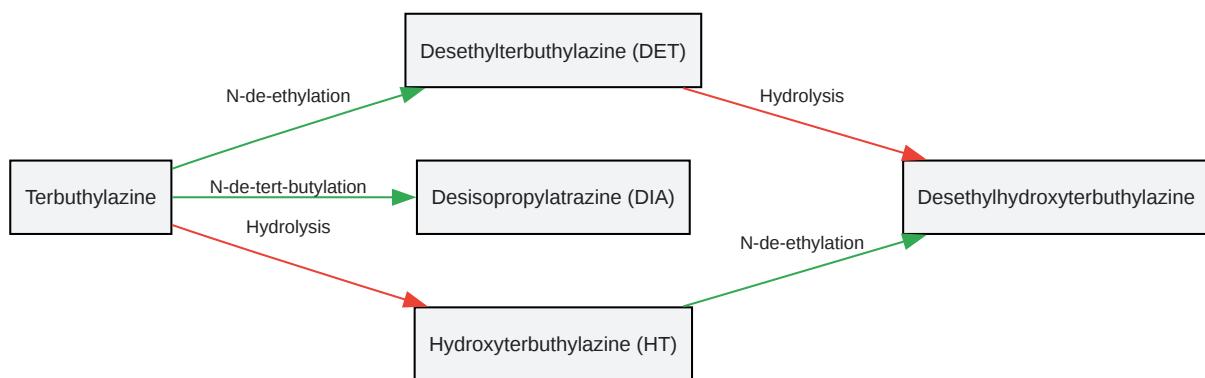
This application note provides detailed protocols for the quantitative analysis of the herbicide **terbuthylazine** and its principal metabolites in various environmental matrices. The methodologies described herein utilize Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and Gas Chromatography with mass spectrometry (GC-MS), offering high sensitivity and selectivity for trace-level detection. This document is intended for researchers, scientists, and professionals in environmental monitoring and drug development who require robust and reliable analytical procedures for these compounds. Key performance data, including limits of quantification, recovery rates, and precision, are summarized for easy reference.

Introduction

Terbuthylazine is a widely used s-triazine herbicide for the control of broadleaf and grassy weeds in crops such as maize, sorghum, and sugarcane.^[1] Its persistence and potential for mobility in soil and water have raised environmental concerns, necessitating sensitive analytical methods for monitoring its presence and that of its degradation products. The major metabolites of **terbuthylazine** include **desethylterbuthylazine** (DET), **desisopropyltriazine** (DIA), and **hydroxyterbuthylazine** (HT).^{[2][3]} These metabolites are formed through processes like N-dealkylation and hydrolysis in the environment.^{[1][2]} This document outlines validated protocols for the simultaneous quantification of **terbuthylazine** and its key metabolites.

Metabolic Pathway of Terbutylazine

The degradation of **terbutylazine** in the environment primarily occurs through two main pathways: N-dealkylation and hydrolysis. N-dealkylation leads to the formation of metabolites such as **desethylterbutylazine** (DET), while hydrolysis of the chlorine atom on the triazine ring results in the formation of **hydroxyterbutylazine**.^[2]



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References

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